

Proper Disposal Procedures for iJak-381 (GDC-0214)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: iJak-381

Cat. No.: B608068

[Get Quote](#)

The following document provides essential safety and logistical information for the proper disposal of **iJak-381** (also known as GDC-0214), a potent and selective Janus kinase (JAK) inhibitor used in laboratory research.^{[1][2][3]} Adherence to these procedural guidelines is critical for ensuring personnel safety and environmental compliance.

Hazard Assessment and Classification

Based on available Safety Data Sheets (SDS), **iJak-381** is not classified as a hazardous substance or mixture under the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals.^[4] It is also considered non-hazardous for transport.^[4] However, as a potent bioactive molecule, all waste containing **iJak-381** should be handled with care to minimize exposure and environmental release.

Data Presentation: Chemical and Safety Properties

The following table summarizes key quantitative data for **iJak-381**.

Property	Value	Reference
CAS Number	1831144-46-7	[1][2][3]
Molecular Formula	C28H28ClF2N9O3	[2][3][4]
Molecular Weight	612.04 g/mol	[2][3]
Appearance	Solid powder	[2][3]
Solubility	10 mM in DMSO	[2]
Hazard Classification	Not a hazardous substance or mixture	[4]
Transport Information	Not considered hazardous for transport (DOT, IMDG, IATA)	[4]

Experimental Protocols: Step-by-Step Disposal Procedure

This protocol outlines the recommended steps for the disposal of **iJak-381** waste, including pure compound, contaminated labware, and solutions.

3.1. Personal Protective Equipment (PPE)

Before handling any waste, ensure appropriate PPE is worn:

- Safety glasses or goggles
- Standard laboratory coat
- Chemical-resistant gloves (e.g., nitrile)

3.2. Waste Segregation and Collection

Proper segregation is the first and most critical step in the waste disposal process.

- Step 1: Identify Waste Streams. Differentiate between the following types of **iJak-381** waste:

- Unused/Expired Solid Compound: The original solid powder.
- Contaminated Labware: Items such as pipette tips, tubes, flasks, and gloves that have come into direct contact with **iJak-381**.
- Aqueous/Solvent Solutions: Liquid waste containing dissolved **iJak-381**.
- Step 2: Collect Waste.
 - Solid Waste: Collect unused **iJak-381** and contaminated disposable labware in a dedicated, clearly labeled hazardous waste container or a robust, sealable plastic bag. The label should read: "Non-Hazardous Pharmaceutical Waste for Incineration: **iJak-381** (CAS: 1831144-46-7)".
 - Liquid Waste: Collect solutions containing **iJak-381** in a dedicated, sealed, and shatter-resistant waste container. The container must be compatible with the solvent used (e.g., a high-density polyethylene container for DMSO solutions). Label the container with the full chemical contents, including solvents and the estimated concentration of **iJak-381**.

3.3. Consultation and Handover

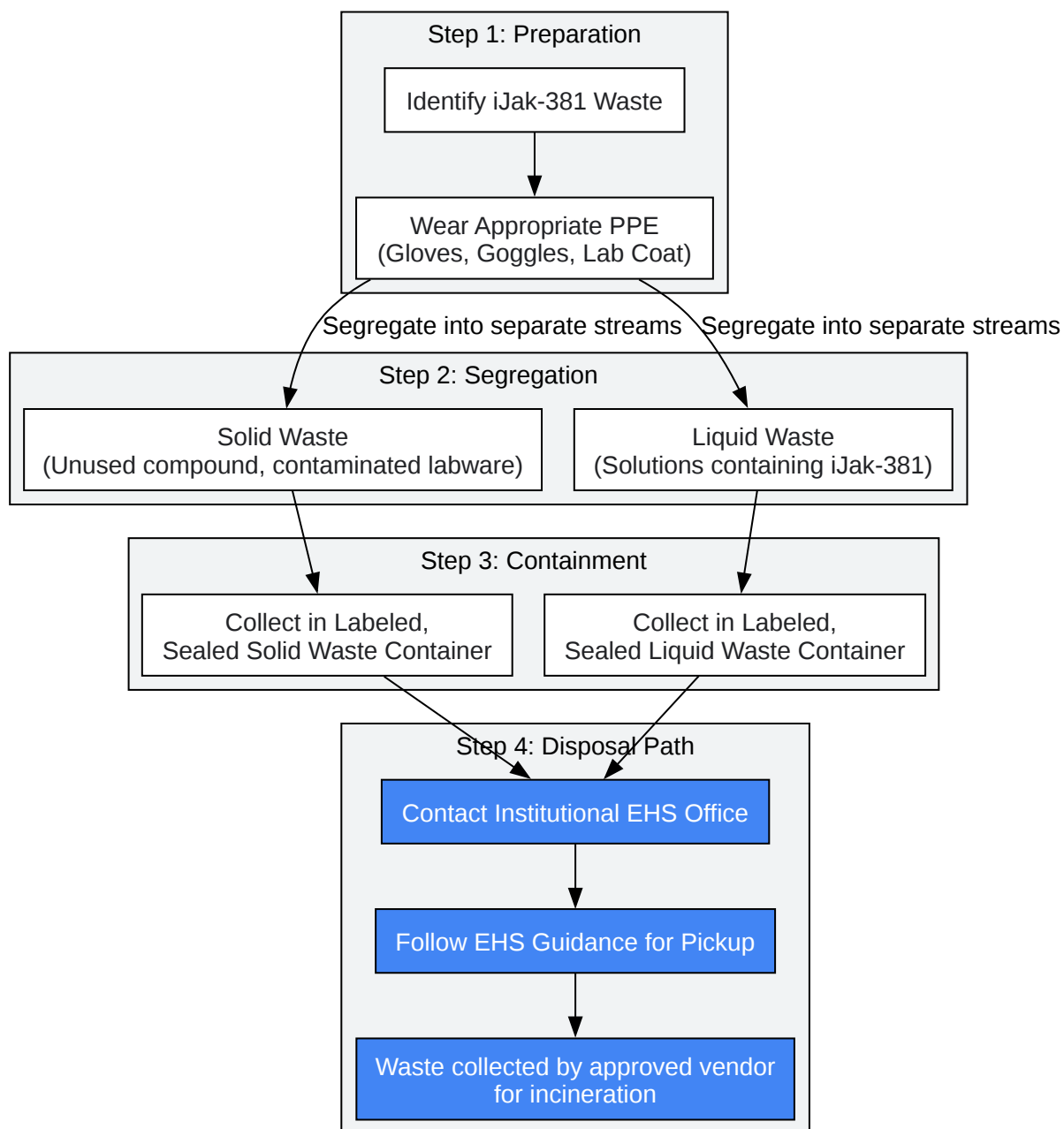
- Step 3: Consult with EHS. Contact your institution's Environmental Health and Safety (EHS) department. Inform them of the nature of the waste (non-hazardous research pharmaceutical) and follow their specific guidance for collection and disposal.^[5] Even for non-hazardous substances, institutional policies often require specific disposal pathways to ensure compliance with local and federal regulations.^{[4][6]}
- Step 4: Schedule Waste Pickup. Arrange for the collection of the segregated waste containers by the EHS office or their designated waste management vendor. Do not dispose of any **iJak-381** waste in general trash or down the drain.^[7]

3.4. Recommended Final Disposal Method

While **iJak-381** is not classified as hazardous, the standard best practice for investigational pharmaceutical compounds is destruction via incineration.^[5] This ensures the complete breakdown of the active molecule, preventing its release into the environment. Your EHS department will coordinate this final disposal step.

Mandatory Visualizations

The following diagrams illustrate key procedural workflows.



[Click to download full resolution via product page](#)

Caption: Workflow for the proper disposal of **iJak-381** waste.

Disclaimer: This document provides guidance based on publicly available safety information. Always consult your institution's specific waste disposal protocols and your Environmental Health and Safety (EHS) office before disposing of any chemical waste.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. glpbio.com [glpbio.com]
- 2. iJak-381 [CAS:1831144-46-7 Probechem Biochemicals [probechem.com]]
- 3. medkoo.com [medkoo.com]
- 4. file.glpbio.com [file.glpbio.com]
- 5. Guidance for Disposal of Drugs Used in Clinical Research | Research | WashU [research.washu.edu]
- 6. rxdestroyer.com [rxdestroyer.com]
- 7. phs.co.uk [phs.co.uk]
- To cite this document: BenchChem. [Proper Disposal Procedures for iJak-381 (GDC-0214)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b608068#ijak-381-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com